

A Comparative Analysis of the Fit and Marginal Integrity of CEREC Restorations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

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A comprehensive guide for researchers and dental professionals on the validation of **CEREC** restorations, presenting a synthesis of in vitro studies, quantitative data comparisons, and detailed experimental methodologies.

The advent of chairside economical restoration of esthetic ceramics (**CEREC**) has revolutionized restorative dentistry by offering a single-visit solution for dental crowns and other restorations. However, the clinical success and longevity of any restoration are critically dependent on its fit and marginal integrity. This guide provides an objective comparison of the fit of **CEREC** restorations with conventional and other CAD/CAM alternatives, supported by experimental data from various in vitro studies.

Quantitative Comparison of Marginal and Internal Fit

The marginal gap, the vertical distance between the restoration margin and the tooth preparation, is a crucial indicator of a restoration's fit. A smaller marginal gap is associated with a lower risk of cement dissolution, microleakage, and secondary caries. The internal fit refers to the space between the internal surface of the restoration and the prepared tooth structure, which can affect the restoration's stability and fracture resistance.

Numerous in vitro studies have quantified the marginal and internal gaps of **CEREC** restorations and compared them to other fabrication methods. The following tables summarize the findings from several key studies.

Table 1: Comparison of Marginal Gap (in micrometers)

Study	CEREC System	CEREC Marginal Gap (Mean ± SD)	Conventional Crown Marginal Gap (Mean ± SD)	Other CAD/CAM Systems Marginal Gap (Mean ± SD)
Nakamura et al. (2003)[1]	CEREC 3	53 - 67 (depending on luting space)	-	-
Yücel et al. (2006)[2]	CEREC 3	47.4 ± 5	-	In-Ceram: 94.9 ± 10; IPS Empress 2: 41.5 ± 7; Celay: 27.8 ± 4
Tsitrou et al. (2007)[3]	CEREC 3	91 - 105 (silicone replica); 75 - 102 (resin cement)	-	-
Demir et al. (2014)[4][5]	CEREC inLab	50 - 160 (before cementation)	-	Lithium disilicate press: (not specified)
Alammari et al. (2022)[6]	CEREC inLab MC XL	56.9 ± 5.7	-	Prefabricated Zirconia Crowns: (not specified)
Anonymous (2025)[7]	CAD/CAM	54.2 ± 8.5	89.7 ± 12.4	-
Massoud et al. (2024)[8]	CEREC (direct scan)	91.32 ± 27.47	123.03 ± 28.17	CEREC (indirect scan): 99.01 ± 41.95

Table 2: Comparison of Internal Gap (in micrometers)

Study	CEREC System	CEREC Internal Gap (Mean ± SD)	Conventional Crown Internal Gap (Mean ± SD)	Other CAD/CAM Systems Internal Gap (Mean ± SD)
Nakamura et al. (2003)[1][9]	CEREC 3	116 - 162	-	-

Note: The wide range of reported values can be attributed to variations in study methodologies, including the type of tooth, preparation design, luting agent, and measurement technique used. [3]

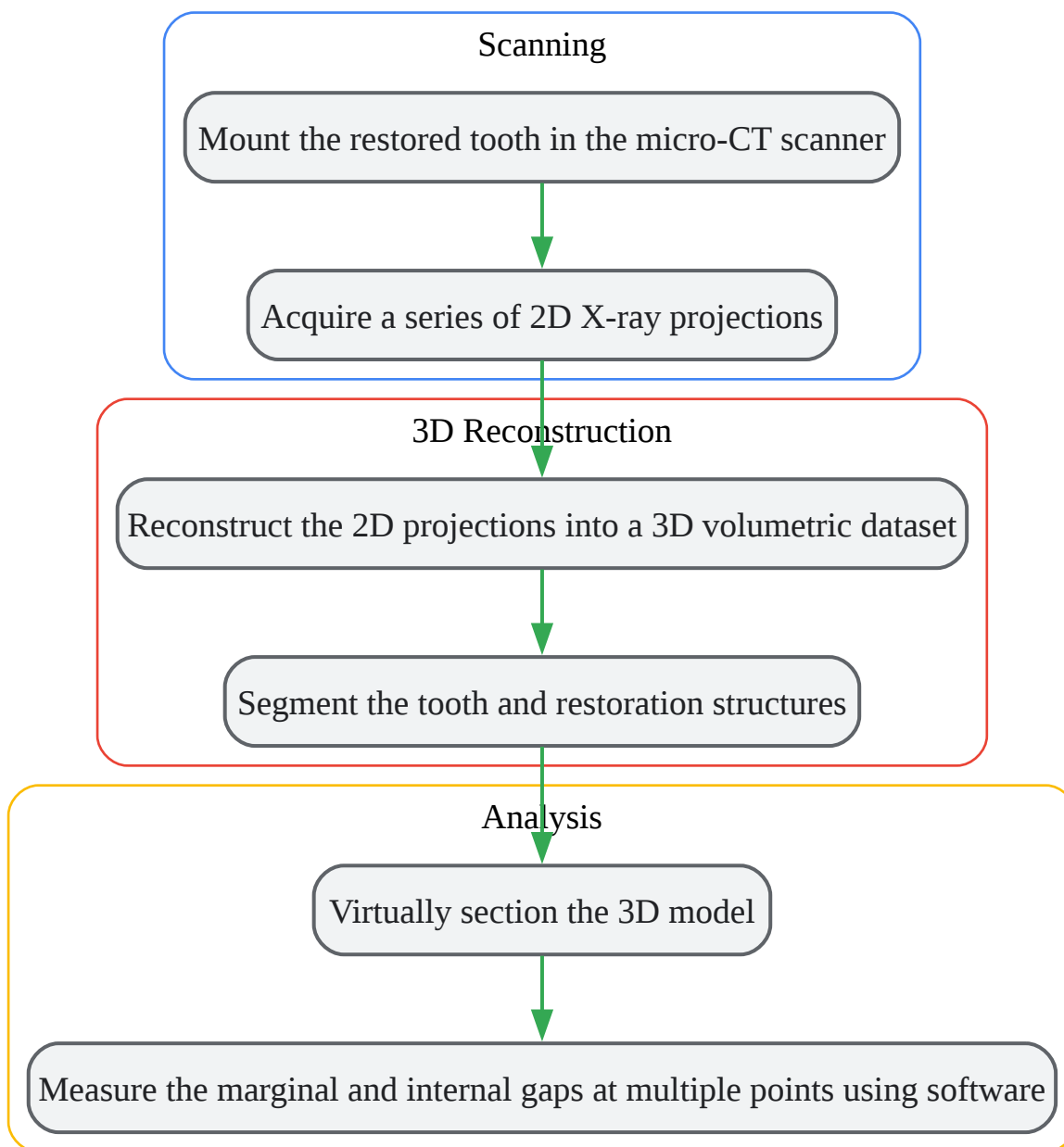
Experimental Protocols for Fit Assessment

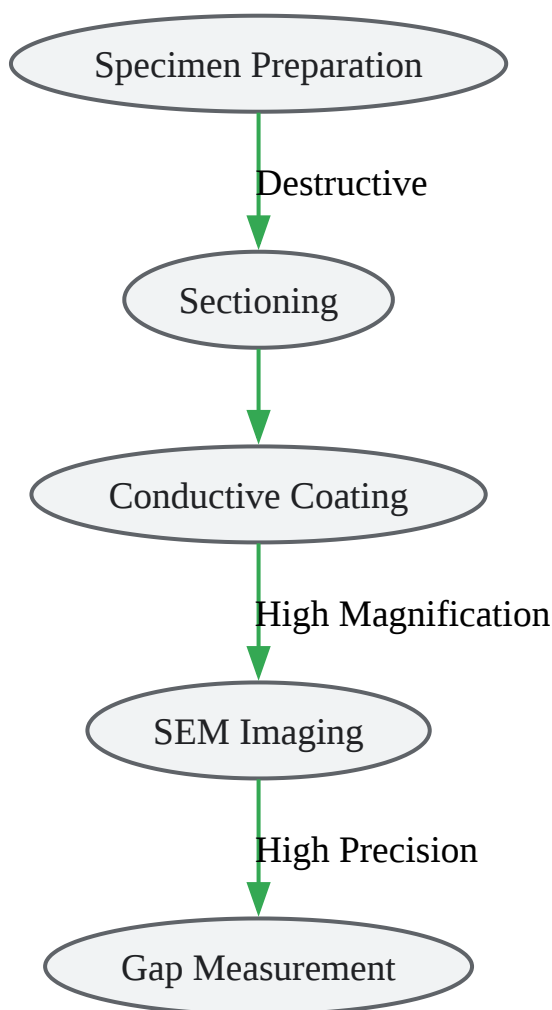
Accurate and reproducible measurement of marginal and internal fit is paramount in validating the performance of dental restorations. The following are detailed methodologies for commonly employed experimental techniques.

The Replica Technique

The replica technique is a non-destructive method used to measure the marginal and internal gaps of restorations.[3][10][11][12][13][14] It involves filling the restoration with a light-body silicone material and seating it onto the prepared tooth or die.[12][13] After the silicone has set, the restoration is carefully removed, leaving a replica of the cement space.[13] This replica is then sectioned and measured under a microscope to determine the gap dimensions at various points.[13]

Workflow for the Replica Technique





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- To cite this document: BenchChem. [A Comparative Analysis of the Fit and Marginal Integrity of CEREC Restorations]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1177376#validation-of-cerec-restorations-fit-and-marginal-integrity>]

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